

Technical Support Center: AS2541019 (JNJ-54175446) Experimental Guide

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: AS2541019
CAS No.: 2098906-98-8
Cat. No.: B605611

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Status: Senior Application Scientist Verified Last Updated: February 9, 2026 Compound Class: Selective, CNS-Penetrant P2X7 Receptor Antagonist

Executive Summary & Compound Profile

AS2541019 (also known in literature as JNJ-54175446) is a high-affinity, selective, and orally bioavailable antagonist of the P2X7 receptor. Unlike earlier generations of P2X7 antagonists (e.g., Brilliant Blue G), **AS2541019** is designed to cross the blood-brain barrier (BBB), making it a critical tool for studying neuroinflammation, major depressive disorder (MDD), and epilepsy.

Key Pharmacological Parameters

Parameter	Value / Description
Target	P2X7 Receptor (Homotrimeric ATP-gated cation channel)
Mechanism	Allosteric antagonism; prevents pore formation and cation flux
Human P2X7 Potency	pIC50: ~8.46 (approx. 3.5 nM) [1, 3]
Rat P2X7 Potency	pIC50: ~8.81 (approx. 1.5 nM) [3]
Brain Penetration	High (CSF concentrations track plasma levels) [2]
Solubility	Low in water; High in DMSO

Reconstitution & Handling (The Foundation)

Issue: "My compound precipitated upon addition to the media." Diagnosis: **AS2541019** is highly hydrophobic. Direct addition to aqueous buffers (PBS, media) without an intermediate solvent will cause immediate precipitation, leading to erratic IC50 data.

Standard Protocol: Stock Preparation

- Solvent: Dissolve pure powder in 100% DMSO (Dimethyl sulfoxide).
 - Target Stock Concentration: 10 mM or 20 mM.
 - Vortex: Vortex vigorously for 30–60 seconds. If particles persist, sonicate in a water bath for 5 minutes at room temperature.
- Storage: Aliquot into single-use vials (brown glass or amber tubes to protect from light).
 - Temp: -20°C (stable for 6 months) or -80°C (stable for >1 year).
 - Avoid: Repeated freeze-thaw cycles.

Working Solution (Assay Day)

- Serial Dilution: Perform all serial dilutions in 100% DMSO first.
- Intermediate Step: Dilute the DMSO stock 1:100 into the assay buffer immediately before adding to cells.
 - Example: 10 mM stock
100 μ M in Buffer (1% DMSO).
- Final Concentration: Add this intermediate to your cell wells to achieve the final pharmacologic concentration (e.g., 10 nM) and a final DMSO concentration of 0.1%.

In Vitro Functional Assays: P2X7 Inhibition

Context: The P2X7 receptor requires high concentrations of ATP (mM range) to activate the large-pore formation mode, which allows dye uptake (e.g., YO-PRO-1). **AS2541019** prevents this pore opening.

Mechanism of Action Visualization



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Caption: **AS2541019** acts as an allosteric antagonist, preventing the ATP-induced pore dilation required for NLRP3 activation and dye uptake.

Protocol: YO-PRO-1 Dye Uptake Assay

Objective: Validate **AS2541019** potency (IC₅₀).

- Cell Seeding: Use HEK293-hP2X7 or primed Microglia (e.g., BV-2). Seed at 50,000 cells/well in a black-walled 96-well plate.
- Pre-incubation (Critical):
 - Remove culture media. Wash with Low-Divalent Assay Buffer (PBS + 0.1% Glucose, no Mg^{2+}/Ca^{2+}). Note: Mg^{2+} inhibits P2X7 naturally.
 - Add **AS2541019** (varying concentrations) in Assay Buffer.
 - Incubate for 30 minutes at 37°C.
- Activation:
 - Add YO-PRO-1 dye (final 1-2 μM).
 - Add Agonist: BzATP (more potent, use ~100-300 μM) or ATP (requires 3-5 mM).
- Readout: Measure fluorescence (Ex 485 / Em 530) every 2 minutes for 30 minutes.

Troubleshooting FAQ: In Vitro

Q: I see no inhibition, even at 1 μM .

- A1 (Agonist Overload): Are you using >5 mM ATP? P2X7 antagonists can be competitive or allosteric. If you saturate the receptor with massive ATP concentrations, you may shift the IC50 rightward. Titrate your agonist to its EC80.
- A2 (Buffer Composition): Did you include Magnesium (Mg^{2+}) in your buffer? Mg^{2+} is a natural P2X7 blocker. If your background signal is low, your "control" wells might not be activating, making inhibition impossible to detect. Use Mg^{2+} -free buffer.

Q: My background fluorescence is too high.

- A: P2X7 is sensitive to shear stress. Washes must be gentle. Damaged cells take up YO-PRO-1 non-specifically. Centrifuge plates at 500xg for 1 min before reading to settle debris.

In Vivo Administration Guide

Context: **AS2541019** is orally bioavailable. Unlike many chemical probes, it is designed for systemic distribution and CNS entry.

Formulation Strategy

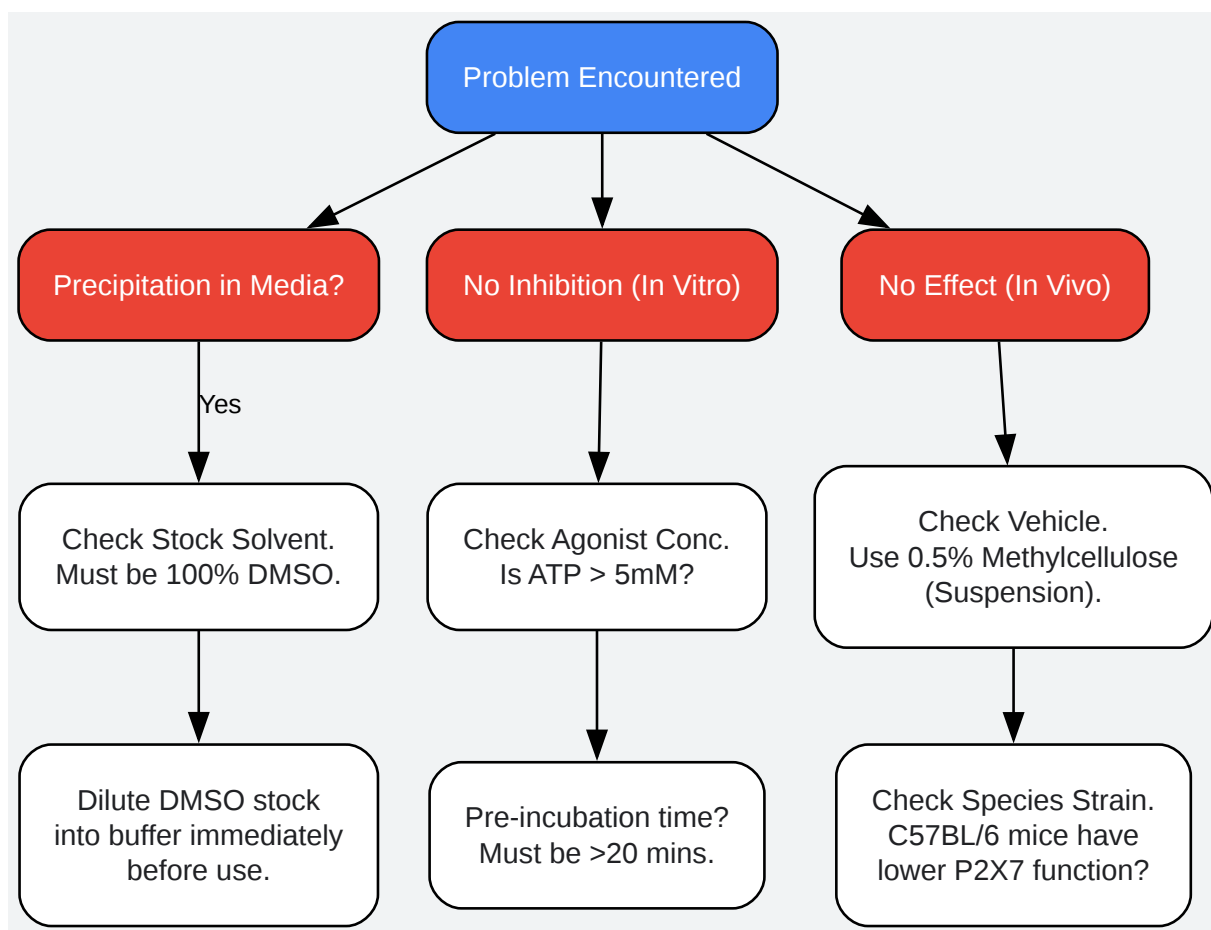
Vehicle: **AS2541019** is not water-soluble.[1] Do not use Saline/PBS alone.

- Recommended Vehicle: 0.5% (w/v) Methylcellulose (400 cP) + 0.1% Tween 80 in distilled water.
- Preparation:
 - Weigh **AS2541019** powder.
 - Add a small volume of Tween 80 and triturate to form a paste.
 - Slowly add the 0.5% Methylcellulose solution while stirring/vortexing to create a uniform suspension.
 - Note: It will not be a clear solution. It is a suspension. Shake well before gavage.

Dosing Parameters

- Route: Oral Gavage (PO).
- Effective Dose Range (Rodent): 10 mg/kg to 30 mg/kg [2, 4].
- Pharmacokinetics:
 - Tmax: ~1–2 hours.
 - Half-life: Moderate (allows QD or BID dosing).
 - Brain Penetration: Excellent. Expect CSF levels to be ~15-20% of unbound plasma levels, which is sufficient for target engagement given the nanomolar potency [2].

Troubleshooting Decision Tree



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Caption: Diagnostic flowchart for resolving common stability and efficacy issues with **AS2541019**.

References

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Sources

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